

Application Note: Preparation of High-Stability 2-Aminopurine Nitrate Stock Solution

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Compound of Interest

Compound Name: 2-Aminopurine nitrate

CAS No.: 51-16-1

Cat. No.: B1606165

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Abstract & Scientific Rationale

2-Aminopurine (2-AP) is a highly fluorescent analog of adenine and guanosine, widely utilized as a site-specific probe for nucleic acid structure and dynamics, and as a selective inhibitor of double-stranded RNA-dependent protein kinase (PKR). While the free base is sparingly soluble, the nitrate salt (2-AP·HNO₃) offers improved solubility but requires precise handling to prevent precipitation and degradation.

This guide provides a validated protocol for preparing a 150 mM stock solution in water. Unlike standard buffers (e.g., PBS) where solubility is limited (~2.5 mg/mL), utilizing sterile water with a thermal dissolution step allows for concentrations up to 50 mg/mL. This high-concentration stock is critical for minimizing solvent volume in downstream cellular or kinetic assays.

Critical Physicochemical Properties[1]

Property	Value	Notes
Chemical Name	2-Aminopurine nitrate	Salt form for enhanced solubility
CAS Number	51-16-1	Specific to the nitrate salt
Molecular Weight	198.14 g/mol	Used for molarity calculations
Solubility (Water)	~50 mg/mL	Requires heating to 95°C
Solubility (PBS)	~2.5 mg/mL	Not recommended for high-conc.[1] stocks
	314 nm	In 0.1 M HCl
Extinction Coeff.[2] ()	4.0 mM cm	At 314 nm in 0.1 M HCl
Fluorescence	Exc: 310 nm / Em: 370 nm	Highly quenched when stacked in DNA

Materials & Equipment

- Reagent: **2-Aminopurine nitrate** salt (High Purity, ≥99%).[3][4]
- Solvent: Nuclease-free, deionized water (Milli-Q or equivalent, 18.2 MΩ·cm).
- Solvent for QC: 0.1 M Hydrochloric Acid (HCl) (Analytical Grade).
- Equipment:
 - Analytical Balance (Precision 0.1 mg).
 - Vortex Mixer.
 - Heat Block or Water Bath set to 95°C.
 - UV-Vis Spectrophotometer (Quartz cuvettes).

- 0.22 µm Syringe Filter (PES or Nylon).

Protocol: Preparation of 150 mM Stock Solution

Target Concentration: 150 mM Target Volume: 10 mL (Example) Mass Required:

(297 mg)

Step 1: Weighing and Solvation

- Weigh 297 mg of **2-Aminopurine nitrate** into a sterile 15 mL polypropylene (conical) tube.
- Add 10 mL of sterile nuclease-free water.
 - Note: Do not use PBS or saline at this stage; salts will reduce solubility and cause immediate precipitation.
- Vortex vigorously for 30 seconds. The solution will appear cloudy/suspension.

Step 2: Thermal Dissolution (Critical)

- Place the tightly capped tube into a heat block or water bath set to 95°C.
- Incubate for 5–10 minutes.
- Vortex every 2 minutes until the solution becomes completely clear and colorless (or faintly yellow).
 - Mechanism:[5][1][6] The lattice energy of the nitrate salt is overcome by thermal energy, allowing full hydration.
- Remove from heat and allow to cool to room temperature (~25°C).
 - Observation: If crystals reform immediately upon cooling, the concentration may be too high or the water quality is poor. 150 mM should remain stable at room temperature for short periods.[2]

Step 3: Filtration and Sterilization[8]

- While the solution is still warm (but not hot, ~30-40°C), filter through a 0.22 µm PES syringe filter into a fresh sterile tube.
 - Why warm? Filtration is easier and prevents micro-precipitation on the membrane.

Step 4: Quality Control (Self-Validating Step)

Do not assume the concentration is exactly 150 mM. You must verify it spectrophotometrically.

- Dilution: Prepare a 1:1000 dilution of your stock in 0.1 M HCl.
 - Add 10 µL of Stock to 9990 µL of 0.1 M HCl.
- Blanking: Blank the spectrophotometer with pure 0.1 M HCl.
- Measurement: Measure Absorbance at 314 nm ().
- Calculation:
 - Acceptance Criteria: Calculated concentration should be

Step 5: Aliquoting and Storage[3]

- Aliquot the stock into small volumes (e.g., 100 µL or 500 µL) in light-protective amber tubes or wrap standard tubes in foil.
- Flash freeze in liquid nitrogen (optional but recommended) or place directly into -20°C.
- Stability: Stable for >6 months at -20°C.
 - Thawing: When retrieving an aliquot, you must heat it to 50-60°C and vortex before use to redissolve any micro-precipitates formed during freezing.

Process Workflow (Visualization)



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Figure 1: Workflow for the preparation and validation of **2-Aminopurine nitrate** stock solution.

Troubleshooting & FAQs

Q: My solution turned yellow. Is it degraded? A: A faint yellow tint is normal for concentrated solutions (50 mg/mL). However, a dark yellow or brown color indicates oxidation. Discard and prepare fresh.

Q: Can I use DMSO? A: Yes, 2-AP nitrate is soluble in DMSO (up to ~37 mM or 5 mg/mL), but water is preferred for the nitrate salt to achieve higher concentrations (150 mM). DMSO is better suited for the free base form.

Q: Why dilute in HCl for QC? A: The extinction coefficient (

) is pH-dependent. The spectral properties of 2-AP change significantly between neutral and acidic pH. Using 0.1 M HCl standardizes the protonation state, ensuring the absorbance reading matches the reference value.

References

- Sigma-Aldrich. Product Information Sheet: **2-Aminopurine nitrate** salt (A2380). [2][3]
- Ward, D. C., et al. (1969). Fluorescence studies of nucleotides and polynucleotides. [5][1][7] *Journal of Biological Chemistry*.
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